

Physicochemical Properties of 2-Hydroxyethyl Myristate

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Compound of Interest

Compound Name: 2-Hydroxyethyl myristate

Cat. No.: B1217589

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2-Hydroxyethyl myristate, also known as Ethylene Glycol Monomyristate or 2-Hydroxyethyl tetradecanoate, is a fatty acid ester.^{[1][2]} Its basic chemical and physical properties are summarized in Table 1.

Property	Value	Reference
CAS Number	22122-18-5	[1]
Molecular Formula	C ₁₆ H ₃₂ O ₃	[1]
Molecular Weight	272.42 g/mol	[1][2]
Melting Point	44-45 °C	[1]
Boiling Point	382.2 °C at 760 mmHg	[1]
Flash Point	146.8 °C	[1]
Density	0.927 g/cm ³	[1]

Potential Biological Activities Inferred from Related Molecules

The biological activities of compounds are intrinsically linked to their structure. By examining the known effects of myristic acid, the hydroxyethyl moiety, and other myristate esters, we can hypothesize potential areas of biological relevance for **2-Hydroxyethyl myristate**.

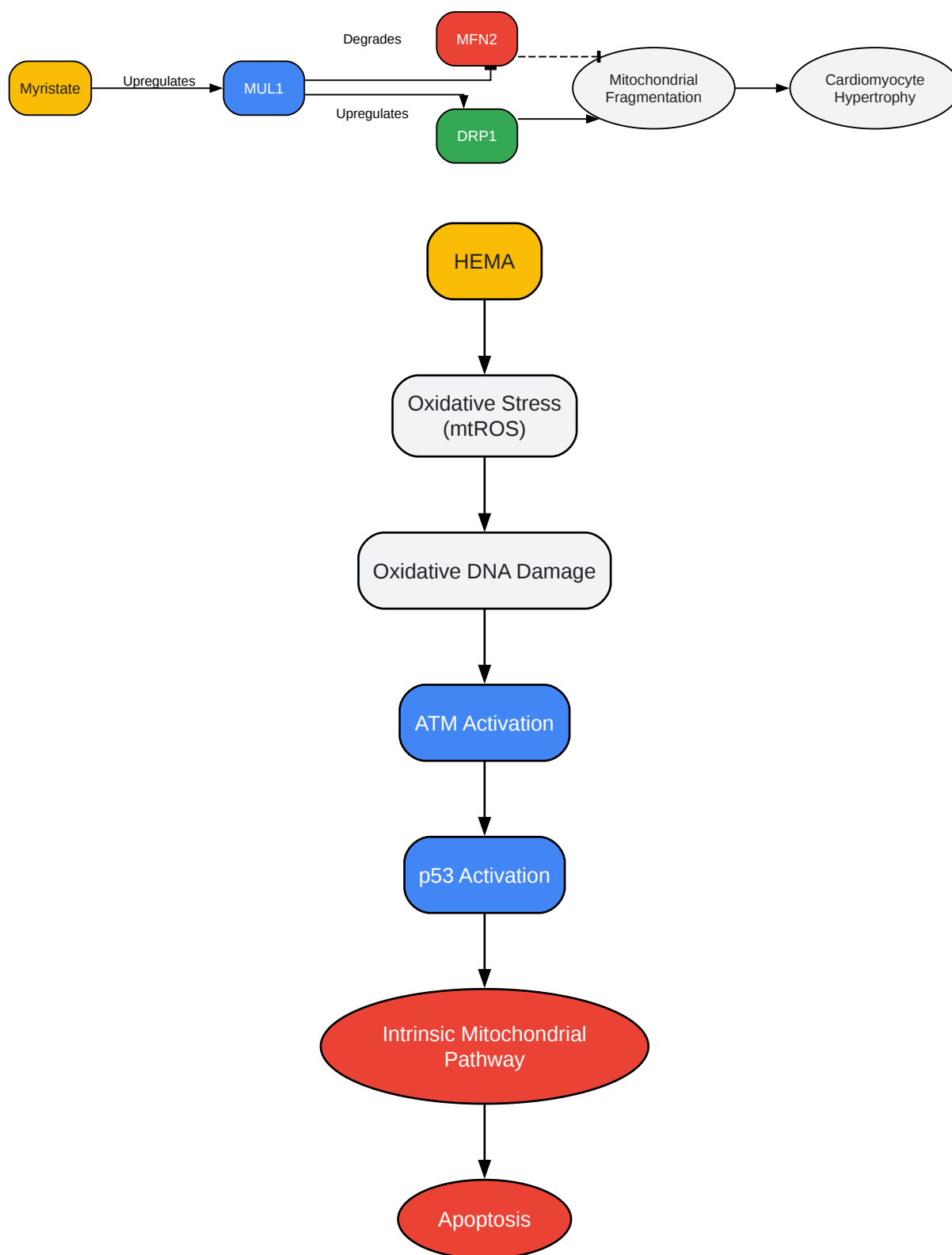
Biological Activity of Myristate (Myristic Acid)

Myristic acid, a saturated fatty acid, is known to be biologically active. Studies on cardiomyocytes have shown that myristate can induce cellular hypertrophy and insulin desensitization.[3][4][5]

Mitochondrial Effects:

- **Mitochondrial Fragmentation:** Myristate exposure in neonatal rat ventricular myocytes (NRVMs) leads to mitochondrial fragmentation.[3][5] This is associated with a decrease in the mitochondrial fusion protein MFN2 and an increase in the fission protein DRP1.[5]
- **Increased MUL1 Levels:** Myristate treatment increases the protein levels of the mitochondrial E3 ubiquitin ligase, MUL1, which is involved in regulating mitochondrial dynamics.[3][4][5] Silencing of MUL1 has been shown to prevent myristate-induced mitochondrial fragmentation and cardiomyocyte hypertrophy.[5]

The potential signaling pathway for myristate-induced cardiomyocyte hypertrophy is depicted below.



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